

# Hexanitrobenzene vs. CL-20: A Comparative Analysis of Performance and Sensitivity

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## Compound of Interest

Compound Name: Hexanitrobenzene

Cat. No.: B172732

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In the ever-evolving landscape of energetic materials, the pursuit of enhanced performance without compromising safety remains a paramount objective for researchers and defense professionals. This guide provides a detailed comparative study of two highly powerful explosives: **Hexanitrobenzene** (HNB) and 2,4,6,8,10,12-Hexanitro-2,4,6,8,10,12-hexaazaisowurtzitane (CL-20). This objective analysis, supported by experimental data, aims to inform researchers, scientists, and drug development professionals on the distinct characteristics of these two compounds.

## Executive Summary

**Hexanitrobenzene** (HNB), a fully nitrated aromatic compound, has long been recognized for its exceptional explosive power. However, its practical application has been hindered by its notable instability. In contrast, CL-20, a caged nitramine, represents a more recent advancement, offering superior performance characteristics that, in some respects, surpass those of HNB, alongside a complex sensitivity profile that varies with its crystalline form. This guide will delve into a quantitative comparison of their performance metrics and sensitivity to external stimuli, providing a clear framework for their evaluation.

## Performance Characteristics: A Quantitative Comparison

The performance of an explosive is primarily determined by its detonation velocity, detonation pressure, density, and heat of formation. These parameters collectively dictate the energy

output and effectiveness of the material. The following table summarizes the key performance data for HNB and CL-20.

Property	Hexanitrobenzene (HNB)	CL-20 ( $\epsilon$ -polymorph)
Chemical Formula	C <sub>6</sub> N <sub>6</sub> O <sub>12</sub>	C <sub>6</sub> H <sub>6</sub> N <sub>12</sub> O <sub>12</sub>
Molar Mass ( g/mol )	348.10	438.24
Density (g/cm <sup>3</sup> )	1.98 - 2.01[1]	2.044[2]
Heat of Formation (kJ/mol)	+17.48[3]	+454[2]
Detonation Velocity (m/s)	9,277 - 9,340[3][4]	9,380 - 9,500[2]
Detonation Pressure (GPa)	~43[3]	~42 - 44.22[2]

As the data indicates, CL-20, particularly its most stable epsilon ( $\epsilon$ ) polymorph, exhibits a higher density and a significantly greater positive heat of formation, contributing to its superior detonation velocity and pressure compared to HNB.

## Sensitivity to External Stimuli

The sensitivity of an explosive to impact and friction is a critical factor in its handling, storage, and application. A lower sensitivity value generally indicates a greater susceptibility to initiation.

Sensitivity Parameter	Hexanitrobenzene (HNB)	CL-20
Impact Sensitivity (BAM Drop Hammer)	Conflicting Data: "None" reported in older sources[1][3]; 1 J reported in a 2022 study[4]	2.0 - 4.4 J (solvent/antisolvent method)[2]
Friction Sensitivity (BAM Friction Test)	Conflicting Data: "None" reported in older sources[1][3]; 5 N reported in a 2022 study[4]	84% explosion probability (compared to raw CL-20)[4]; can be reduced with coating[2]

There is a notable discrepancy in the reported sensitivity data for HNB. While older literature often cites it as having no sensitivity to shock and friction, a more recent 2022 study reports

specific, low values for impact and friction sensitivity, suggesting it is a primary explosive[4]. This newer data aligns with the compound's known instability in moist air[4].

The sensitivity of CL-20 is also a complex issue, as it is highly dependent on the crystal polymorph, particle size, and the presence of impurities[5]. The  $\epsilon$ -polymorph is generally considered the least sensitive and most desirable for applications[2].

## Experimental Protocols

The data presented in this guide is derived from standardized experimental procedures designed to ensure reproducibility and comparability.

### Impact Sensitivity Testing (BAM Drop Hammer Method)

The impact sensitivity of energetic materials is commonly determined using the BAM (Bundesanstalt für Materialforschung) drop hammer apparatus.

Methodology:

- A small, precisely measured sample of the explosive (typically 40 mg) is placed in a standardized steel sleeve with two steel pins.
- This assembly is positioned on the anvil of the drop hammer apparatus.
- A weight of a specified mass (e.g., 1 kg, 5 kg, or 10 kg) is dropped from a known height onto the upper steel pin.
- The outcome (explosion, decomposition, or no reaction) is observed.
- The test is repeated at various drop heights to determine the 50% probability of initiation ( $H_{50}$ ), which is the height at which there is a 50% chance of causing an explosion. This value is then converted to Joules (J).

### Friction Sensitivity Testing (BAM Friction Test Method)

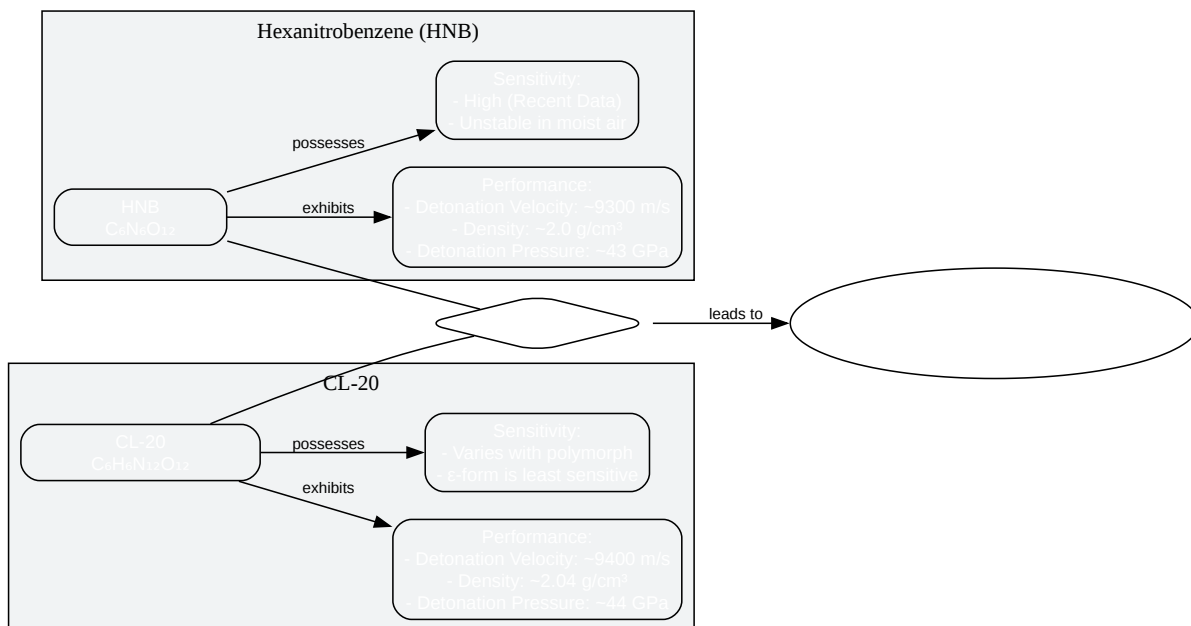
The BAM friction test is employed to assess the sensitivity of a substance to frictional stimuli.

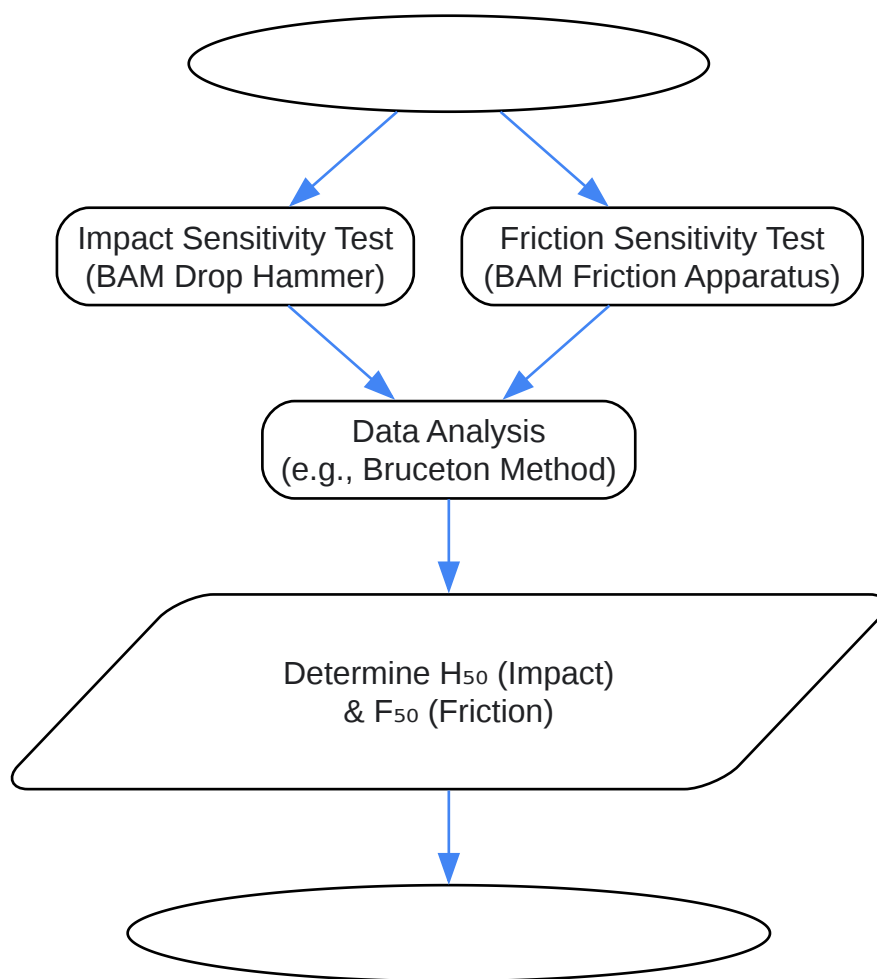
Methodology:

- A small sample of the explosive is spread on a porcelain plate.
- A porcelain pin is placed on the sample, and a specific load is applied.
- The porcelain plate is then moved back and forth under the pin in a controlled manner.
- The test is conducted with varying loads to determine the lowest load at which an ignition, spark, or explosion occurs in at least one out of six trials. The result is reported in Newtons (N).

## Visualizing the Comparison and Experimental Workflow

To further clarify the relationships and processes discussed, the following diagrams have been generated using Graphviz.





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